

CAY10502 solubility and stock solution preparation

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Compound of Interest

Compound Name: CAY10502

Cat. No.: B049900

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Application Notes and Protocols for CAY10502

Topic: CAY10502 Solubility and Stock Solution Preparation

Audience: Researchers, scientists, and drug development professionals.

Introduction

CAY10502 is a potent and selective inhibitor of the calcium-dependent cytosolic phospholipase A2 α (cPLA2 α)[1][2]. With an IC50 value of 4.3 nM for the purified human platelet enzyme, **CAY10502** serves as a critical tool for investigating the role of cPLA2 α in various physiological and pathological processes[1][2]. This enzyme is a key player in the inflammatory cascade, catalyzing the hydrolysis of phospholipids to release arachidonic acid, a precursor for eicosanoids such as prostaglandins and leukotrienes[3]. Consequently, **CAY10502** is widely utilized in studies related to inflammation, thrombosis, and cardiovascular diseases[3]. These application notes provide detailed protocols for the solubilization and preparation of stock solutions of **CAY10502** to ensure accurate and reproducible experimental outcomes.

Physicochemical Properties and Solubility

A summary of the key physicochemical properties and solubility of **CAY10502** is presented in the table below for easy reference.

Property	Value
Formal Name	1-[3-[4-(decyloxy)phenoxy]-2-oxopropyl]-1H-indole-3,5-dicarboxylic acid, 3-methyl ester
CAS Number	888320-29-4
Molecular Formula	C ₃₀ H ₃₇ NO ₇
Molecular Weight	523.6 g/mol
Solubility in DMSO	10 mg/mL
Solubility in DMF	20 mg/mL
Solubility in DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL
Storage Temperature	-20°C
Stability	≥ 4 years

Data sourced from Cayman Chemical product information[1].

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **CAY10502** (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer

Protocol:

- Equilibrate: Allow the vial of **CAY10502** to warm to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **CAY10502**. For example, to prepare 1 mL of a 10 mM stock solution, you will need 5.236 mg of **CAY10502** (Molecular Weight = 523.6 g/mol).
- Dissolution: Add the appropriate volume of DMSO to the solid **CAY10502**. For 5.236 mg, add 1 mL of DMSO.
- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid in dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles^[4]. Store the aliquots at -20°C.

Preparation of a 20 mM Stock Solution in DMF

Materials:

- **CAY10502** (solid)
- Dimethylformamide (DMF), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer

Protocol:

- Equilibrate: Bring the vial of **CAY10502** to room temperature before opening.
- Weighing: Weigh the required amount of **CAY10502**. To prepare 1 mL of a 20 mM stock solution, you will need 10.472 mg of **CAY10502**.

- **Dissolution:** Add the calculated volume of DMF to the solid **CAY10502**. For 10.472 mg, add 1 mL of DMF.
- **Mixing:** Vortex the solution thoroughly to ensure complete dissolution.
- **Aliquoting and Storage:** Dispense the stock solution into single-use aliquots and store at -20°C.

Preparation of Working Solutions in Aqueous Buffers

CAY10502 has limited solubility in aqueous solutions. Therefore, working solutions for cell-based assays or other aqueous systems should be prepared by diluting the concentrated stock solution (in DMSO or DMF).

Protocol:

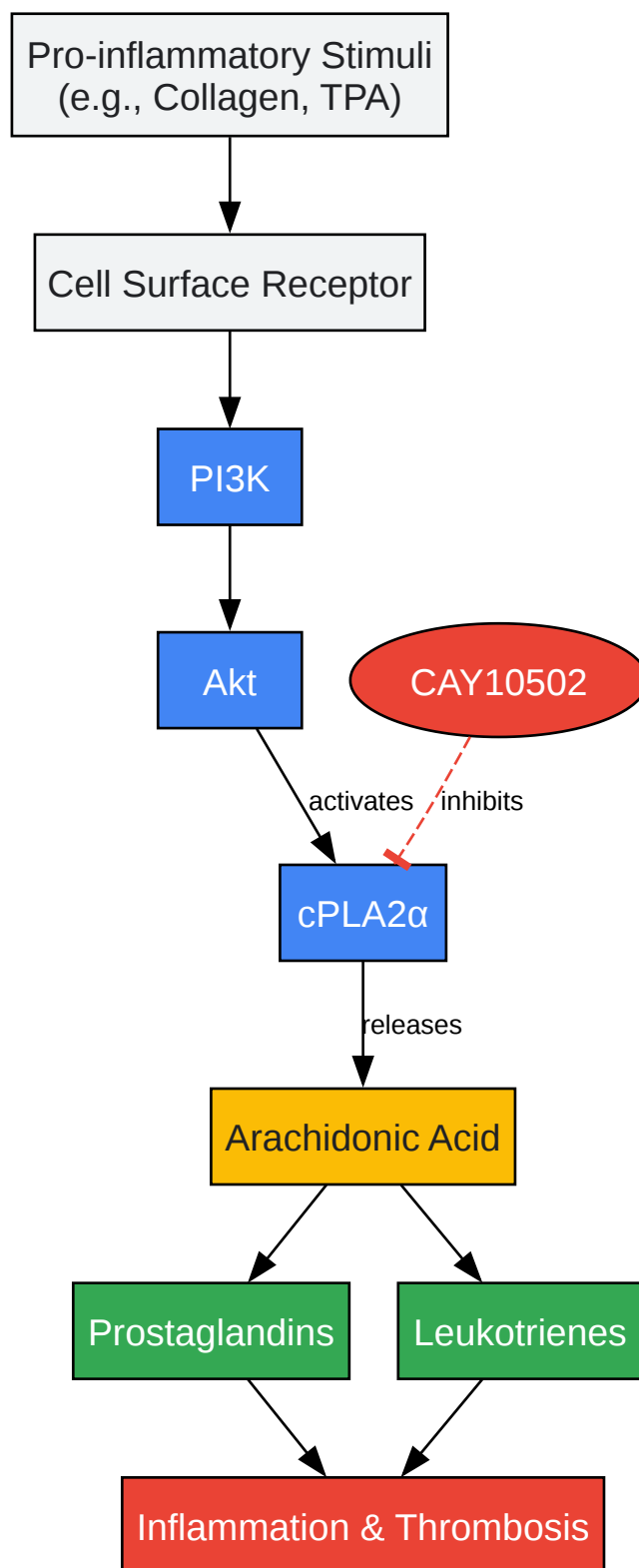
- **Thaw Stock Solution:** Thaw a single aliquot of the **CAY10502** stock solution at room temperature.
- **Serial Dilution:** Perform serial dilutions of the stock solution into your aqueous buffer of choice (e.g., PBS, cell culture medium) to achieve the desired final concentration. It is recommended to perform dilutions in a stepwise manner to prevent precipitation of the compound[4].
- **Solvent Concentration:** Ensure that the final concentration of the organic solvent (DMSO or DMF) in the working solution is kept to a minimum, typically below 0.5%, to avoid solvent-induced cytotoxicity[4][5]. A vehicle control (medium with the same final concentration of the solvent) should always be included in experiments.
- **Usage:** Use the freshly prepared aqueous working solution immediately. It is not recommended to store aqueous solutions of **CAY10502** for more than one day[6].

Signaling Pathway and Experimental Workflow

CAY10502 Mechanism of Action

CAY10502 exerts its inhibitory effect on cPLA2 α , a critical enzyme in the arachidonic acid cascade. The activation of cPLA2 α leads to the release of arachidonic acid from membrane

phospholipids, which is then metabolized into various pro-inflammatory lipid mediators. This pathway is also interconnected with other major signaling networks, such as the PI3K/Akt pathway[3].

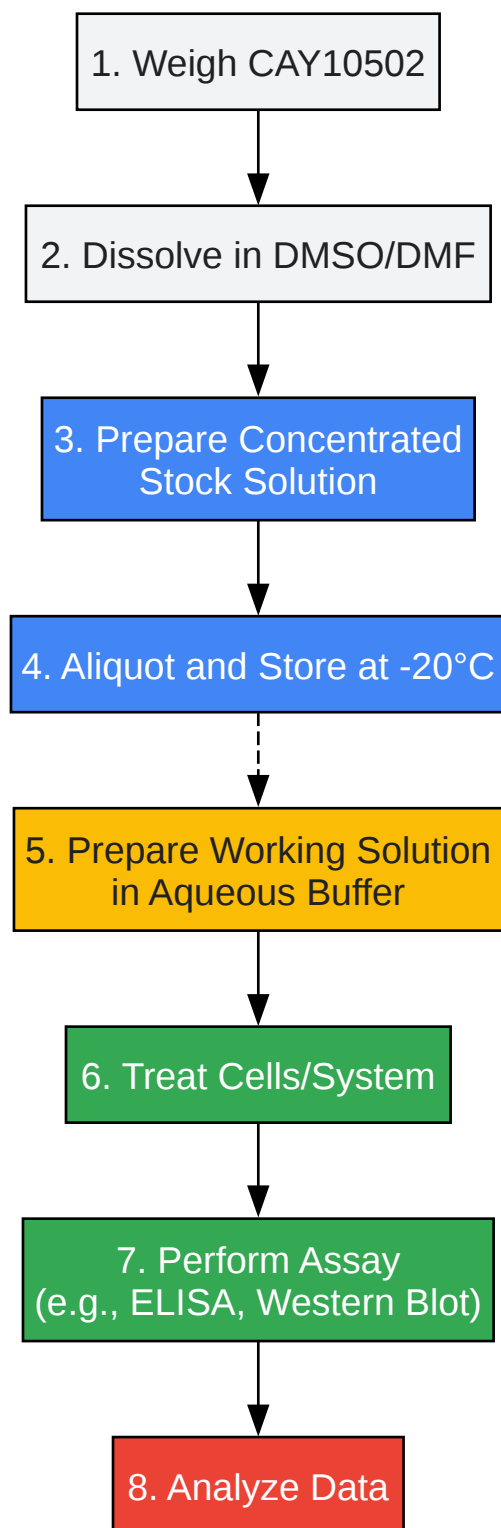


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Caption: **CAY10502** inhibits cPLA2 α , blocking arachidonic acid release.

General Experimental Workflow

The following diagram illustrates a typical workflow for using **CAY10502**, from preparing the stock solution to conducting a cell-based assay.



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Caption: General workflow for **CAY10502** from stock preparation to data analysis.

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